

Thiazine Red R: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: *Thiazine Red R*

CAS No.: *2150-33-6*

Cat. No.: *B1345958*

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This technical guide provides an in-depth overview of **Thiazine Red R**, a versatile fluorescent dye with significant applications in biomedical research, particularly in the study of protein aggregation and neurodegenerative diseases. This document is intended for researchers, scientists, and drug development professionals, offering a centralized resource of its chemical properties, synonyms, and detailed experimental protocols.

Core Properties and Synonyms of Thiazine Red R

Thiazine Red R is a benzothiazole-derived azo dye recognized for its ability to bind to β -sheet structures, a hallmark of amyloid fibrils. This property makes it an invaluable tool for the detection of protein aggregates, such as amyloid-beta plaques and neurofibrillary tangles associated with Alzheimer's disease.

Table 1: Synonyms and Alternative Names of **Thiazine Red R**

Synonym/Alternative Name	CAS Number
Thiazine Red R	2150-33-6
Thiazin Red dye	2150-33-6
C.I. Direct Red 45	2150-33-6
Direct Pink T	2150-33-6
Benzo Red RS	2150-33-6
Chloramine Red 2BN	2150-33-6
Rosophenine G	2150-33-6
Tolamine Pink	2150-33-6
Chicago Red	2150-33-6
Direct Thio Red	2150-33-6
Hispamin Pink G	2150-33-6
Rosophenine 10B	2150-33-6
Hexacol Red FB	2150-33-6
Pontamine Pink 2B	2150-33-6
Red FB	2150-33-6
CI 14780	2150-33-6
Food Red 13	2150-33-6
CHLORAZOLPINKY	2150-33-6

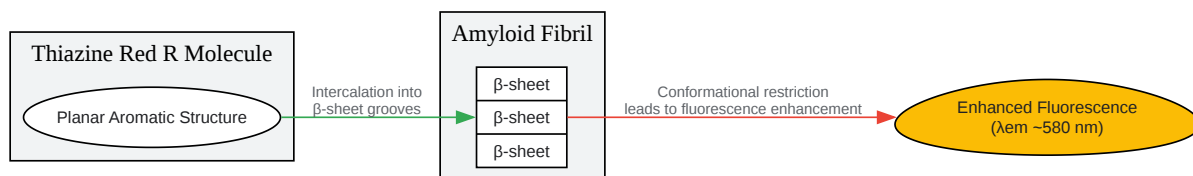
Table 2: Chemical and Spectroscopic Properties of **Thiazine Red R**

Property	Value
Chemical Formula	C ₂₄ H ₁₅ N ₃ Na ₂ O ₇ S ₃
Molecular Weight	599.57 g/mol
IUPAC Name	disodium;2-[4-[(1-hydroxy-4-sulfonatophthalen-2-yl)diazenyl]phenyl]-6-methyl-1,3-benzothiazole-7-sulfonate
Excitation Maximum (λ _{ex})	~510 nm (in solution)
Emission Maximum (λ _{em})	~580 nm (bound to amyloid)
Fluorescence Quantum Yield (Φ _F)	Not reported in the reviewed literature.

Note on Spectroscopic Properties: The excitation and emission maxima of **Thiazine Red R** can exhibit some variability depending on the solvent environment and its binding state. When bound to amyloid fibrils, a notable Stokes shift is observed. The fluorescence quantum yield, a measure of the efficiency of fluorescence, is not readily available in published literature, a common challenge for many commercial dyes.

Mechanism of Action: Binding to Amyloid Fibrils

The utility of **Thiazine Red R** in neurodegenerative disease research stems from its specific binding to the cross-β-sheet structures that characterize amyloid fibrils. This interaction is believed to be driven by the planar nature of the dye molecule, which allows it to intercalate within the grooves of the β-sheet secondary structure.



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Binding mechanism of **Thiazine Red R** to amyloid fibrils.

Experimental Protocols

This section provides detailed methodologies for common applications of **Thiazine Red R**.

Staining of Amyloid Plaques and Neurofibrillary Tangles in Brain Tissue

This protocol is adapted from various studies on Alzheimer's disease models.

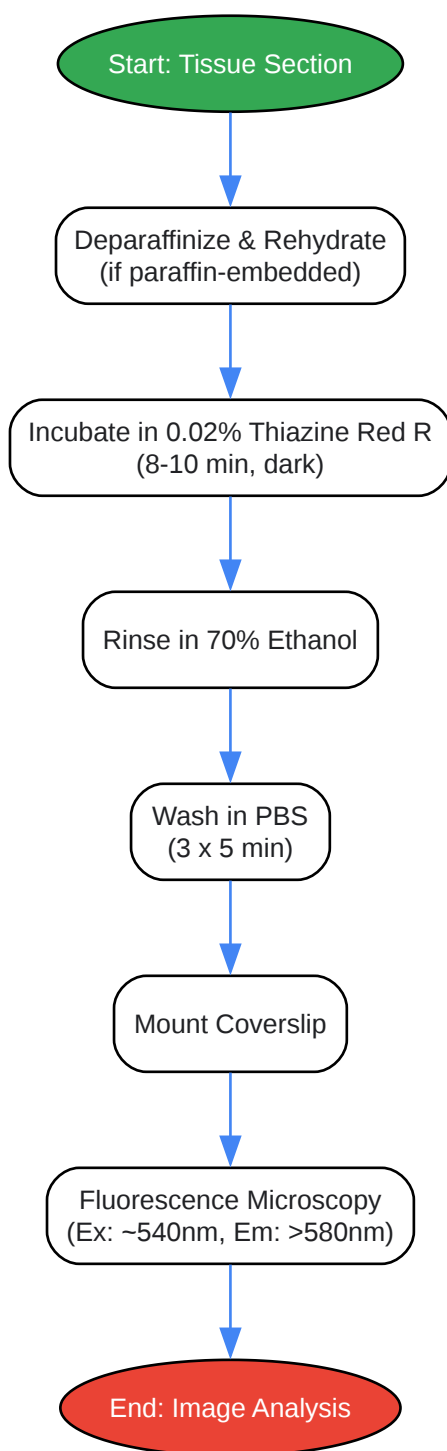
Materials:

- **Thiazine Red R** powder
- Ethanol (70% and 50%)
- Distilled water
- Phosphate-buffered saline (PBS)
- Mounting medium
- Frozen or paraffin-embedded brain tissue sections

Procedure:

- **Prepare Staining Solution:** Prepare a 0.02% (w/v) stock solution of **Thiazine Red R** in 50% ethanol.
- **Deparaffinization and Rehydration** (for paraffin-embedded sections):
 - Immerse slides in xylene (2 x 5 minutes).
 - Rehydrate through a graded series of ethanol (100%, 95%, 70%, 50%; 3 minutes each).
 - Rinse with distilled water.
- **Staining:**

- Incubate tissue sections in the **Thiazine Red R** staining solution for 8-10 minutes at room temperature in the dark.
- Differentiation:
 - Briefly rinse the slides in 70% ethanol to remove excess stain.
- Washing:
 - Wash the slides thoroughly with PBS (3 x 5 minutes).
- Mounting:
 - Mount coverslips using an aqueous mounting medium.
- Visualization:
 - Examine the slides under a fluorescence microscope using an appropriate filter set (e.g., excitation ~510-560 nm, emission >580 nm). Amyloid plaques and neurofibrillary tangles will appear as bright red fluorescent structures.



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Workflow for **Thiazine Red R** staining of brain tissue.

Flow Cytometry Analysis of Platelet Aggregation

This protocol describes the use of **Thiazine Red R** to identify aggregated platelets by flow cytometry.

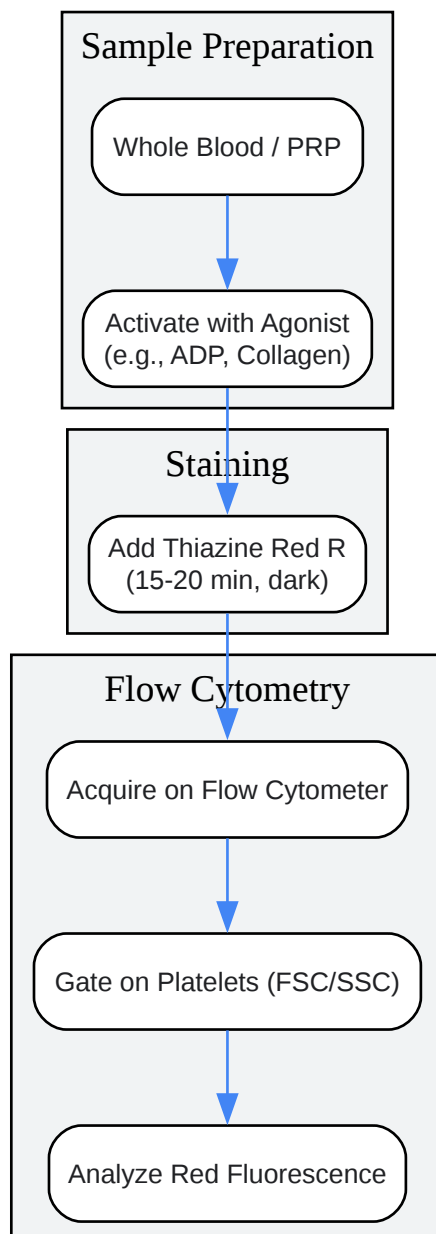
Materials:

- Whole blood collected in an appropriate anticoagulant (e.g., sodium citrate)
- Platelet agonists (e.g., ADP, collagen, thrombin)
- **Thiazine Red R**
- Phosphate-buffered saline (PBS)
- Flow cytometer

Procedure:

- Blood Collection: Collect whole blood and process to obtain platelet-rich plasma (PRP) if necessary, or use diluted whole blood.
- Platelet Activation:
 - Incubate the platelet suspension with a chosen agonist at 37°C for a specified time to induce aggregation. Include a non-activated control.
- Staining:
 - Add **Thiazine Red R** to the platelet suspensions to a final concentration of 10-20 µg/mL.
 - Incubate for 15-20 minutes at room temperature in the dark.
- Sample Acquisition:
 - Dilute the stained samples with PBS.
 - Analyze the samples on a flow cytometer. Use forward scatter (FSC) and side scatter (SSC) to gate on the platelet population.
- Data Analysis:

- Measure the fluorescence intensity of **Thiazine Red R** in the gated platelet population. An increase in red fluorescence intensity is indicative of platelet aggregation.



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Flow cytometry workflow for platelet aggregation.

Conclusion

Thiazine Red R remains a robust and reliable tool for the detection and study of protein aggregates. Its ease of use, strong fluorescence upon binding, and specificity for β -sheet structures make it a valuable reagent in the fields of neurobiology, hematology, and drug discovery. The protocols and data presented in this guide are intended to facilitate its effective application in the laboratory.

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